

physical properties of Hydrazine-d4 monodeuterate

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Compound of Interest

Compound Name: Hydrazine-d4 monodeuterate

CAS No.: 102096-80-0

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An In-depth Technical Guide to the Physical Properties of **Hydrazine-d4 Monodeuterate**

For Researchers, Scientists, and Drug Development Professionals

Introduction

Hydrazine-d4 monodeuterate ($\text{ND}_2\text{ND}_2 \cdot \text{D}_2\text{O}$) is the fully deuterated isotopic analog of hydrazine monohydrate. In this molecule, all hydrogen atoms have been replaced with deuterium, a stable isotope of hydrogen. This substitution makes it an invaluable tool in a variety of scientific disciplines, including pharmaceutical development, mechanistic studies, and materials science. Its primary utility lies in its application as a non-exchangeable deuterium source, a tracer in mass spectrometry, a solvent for NMR spectroscopy, and a probe in neutron scattering experiments, where the difference in neutron scattering cross-section between hydrogen and deuterium provides unique structural insights.

This guide provides a comprehensive overview of the core physical, structural, and spectroscopic properties of **Hydrazine-d4 monodeuterate**. It is intended to serve as a

technical resource for scientists and researchers, offering field-proven insights into its characteristics and handling.

Chemical and Molecular Identity

Hydrazine-d4 monodeuterate is a distinct chemical entity with the following key identifiers. The substitution of protium with deuterium significantly increases the molecular weight compared to its non-deuterated counterpart, an essential consideration in gravimetric analyses and reaction stoichiometry.

Property	Value	Source
Chemical Formula	$\text{ND}_2\text{ND}_2 \cdot \text{D}_2\text{O}$	[1][2]
CAS Number	102096-80-0	[1][2]
Molecular Weight	56.10 g/mol	[2]
Synonyms	Hydrazine-d4 deuterate	[1][2]
Isotopic Purity	≥ 98 atom % D	[1][2]

The molecular structure of hydrazine is characterized by a gauche conformation, with the two ND_2 groups twisted relative to each other.[3] This non-planar arrangement is a result of the repulsion between the lone pairs of electrons on the adjacent nitrogen atoms.

Caption: Molecular structure of Hydrazine-d4.

Physicochemical Properties

The physical properties of **Hydrazine-d4 monodeuterate** are influenced by isotopic substitution and hydration. Deuteration typically leads to a higher density and can affect phase transition temperatures. The comparison below highlights these differences.

Property	Hydrazine (Anhydrous)	Hydrazine Monohydrate	Hydrazine-d4 Monodeuterate
Molecular Formula	N ₂ H ₄	N ₂ H ₄ ·H ₂ O	N ₂ D ₄ ·D ₂ O
Molar Mass (g/mol)	32.05[4]	50.06	56.10[2]
Appearance	Colorless, fuming, oily liquid[5]	Colorless fuming liquid	-
Melting Point	2 °C[3]	-51.7 °C[6]	-
Boiling Point	114 °C[3]	120.1 °C[6]	120.1 °C[2]
Density	1.021 g/cm ³ [3]	1.03 g/mL (20 °C)[6]	1.156 g/mL (25 °C)[2]
Refractive Index (n _{20/D})	1.46044 (22 °C)[3]	1.428[6]	1.428[2]
Solubility	Miscible with water[3]	Miscible with water and alcohol	-

Insight: The density of **Hydrazine-d4 monodeuterate** (1.156 g/mL) is significantly higher than that of its non-deuterated counterpart, hydrazine monohydrate (1.03 g/mL), which is an expected consequence of replacing hydrogen (atomic weight ~1) with deuterium (atomic weight ~2). Interestingly, the boiling points of the hydrated and deuterated-hydrated forms are identical, suggesting that the isotopic substitution in this case does not significantly alter the intermolecular forces governing vaporization at this temperature.[2][6]

Structural and Spectroscopic Properties

Crystal Structure

While the specific crystal structure of **Hydrazine-d4 monodeuterate** is not readily available, it is expected to be isostructural with hydrazine monohydrate. The crystal structure of hydrazine monohydrate is trigonal, with each water molecule linked by six hydrogen bonds to surrounding hydrazine molecules.[7] In the deuterated analog, this would manifest as a robust network of deuterium bonds, which can be studied effectively using neutron diffraction.

Vibrational Spectroscopy (IR & Raman)

Vibrational spectroscopy is a powerful tool for confirming deuteration. The substitution of hydrogen with the heavier deuterium isotope results in a predictable shift of vibrational frequencies to lower wavenumbers. This is most pronounced for modes involving significant hydrogen atom displacement, such as N-H stretching and bending vibrations.

Infrared and Raman spectra of hydrazine-d₄ have been extensively studied.[8][9][10] The key diagnostic region is the N-D stretching band, which appears at a significantly lower frequency than the N-H stretch.

Vibrational Mode	Hydrazine (N-H) Approx. Wavenumber (cm ⁻¹)	Hydrazine-d ₄ (N-D) Approx. Wavenumber (cm ⁻¹)
N-H/N-D Stretch	3000 - 3700[11]	2250 - 2750[11]
N-N Stretch	~1114[12]	~1100-1110 (Expected)
NH ₂ /ND ₂ Rocking	~950[13]	Lower frequency (Expected)

Experimental Insight: Attenuated Total Reflection Fourier Transform Infrared (ATR-FTIR) spectroscopy is a straightforward method to verify the isotopic substitution. The disappearance of the broad N-H stretching bands and the appearance of strong N-D stretching bands in the 2250-2750 cm⁻¹ region is a clear confirmation of successful deuteration.[11]

NMR Spectroscopy

In ¹H NMR spectroscopy, a solution of **Hydrazine-d₄ monodeuterate** would show a significantly reduced residual solvent peak compared to standard deuterated solvents, owing to its high isotopic purity (≥98%). The residual proton signal would be dependent on the specific deuterated solvent used for analysis. As a solvent itself, the primary utility is in ²H (Deuterium) or ¹⁵N NMR.

- ²H NMR: A single resonance corresponding to the deuterium atoms would be expected. The chemical shift would be very similar to that of the protons in hydrazine.
- ¹⁵N NMR: If using ¹⁵N-enriched material, ¹⁵N NMR would show coupling to deuterium. Since deuterium has a spin I=1, this would result in a multiplet, the pattern of which would depend

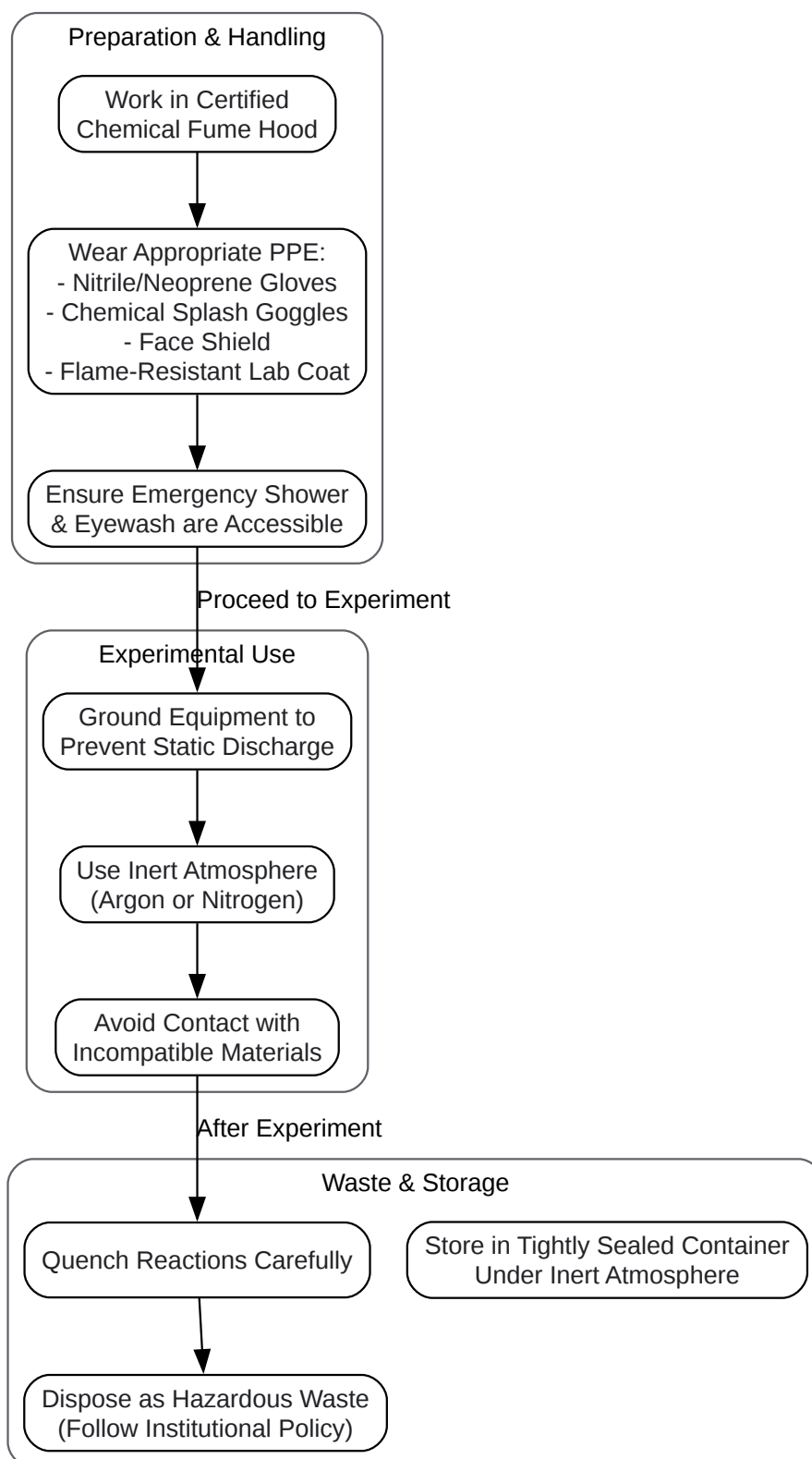
on the magnitude of the $^1J(N,D)$ coupling constant.

Safety, Handling, and Storage

Hydrazine and its derivatives are highly hazardous materials and must be handled with extreme caution.^[3] The deuterated form should be assumed to have a similar toxicological and hazard profile to its non-deuterated counterpart.

Key Hazards:

- Toxicity: Toxic if swallowed or in contact with skin, and fatal if inhaled.
- Corrosivity: Causes severe skin burns and eye damage.
- Carcinogenicity: May cause cancer. It is considered a suspect carcinogen.^[14]
- Flammability: Combustible liquid. Vapors can be flammable and may flash back.^[15]
- Reactivity: Strong reducing agent that reacts violently with oxidizing agents, acids, and certain metals.^{[4][14]}



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Caption: Recommended safety workflow for handling **Hydrazine-d4 monodeuterate**.

Storage Recommendations: Store in a tightly sealed container in a dry, cool, and well-ventilated place.[16] The storage area should be a designated corrosives area, away from heat, sparks, and open flames.[16] It should be stored under an inert atmosphere (e.g., argon or nitrogen) to prevent reaction with atmospheric components and degradation.[16]

Incompatible Materials: Avoid contact with acids, bases, oxidizing agents, finely powdered metals, halogens, and metal oxides.[16]

Illustrative Experimental Protocols

Protocol 1: Preparation of a Standard Solution (e.g., 1 M in D₂O)

Causality: This protocol is designed for maximum safety when handling a highly toxic and reactive substance. Working by weight (mass) is more accurate than by volume, especially for fuming liquids. The use of an inert atmosphere prevents potential side reactions with air.

- Preparation: Don all required PPE and work within a certified chemical fume hood.
- Inerting: Purge a clean, dry volumetric flask with an inert gas (argon or nitrogen). Seal with a septum.
- Tare: Place the sealed flask on an analytical balance and tare the weight.
- Transfer: Using a gas-tight syringe, carefully and slowly draw the required mass of **Hydrazine-d4 monodeuterate** (for a 10 mL flask of 1 M solution, this is 0.561 g).
- Dispensing: Quickly inject the liquid into the tared volumetric flask.
- Re-weigh: Immediately re-weigh the flask to determine the exact mass of **hydrazine-d4 monodeuterate** added.
- Dilution: Using a cannula or syringe, add high-purity D₂O to the flask to just below the calibration mark.
- Mixing: Gently swirl the flask to ensure a homogenous solution. Allow it to equilibrate to room temperature.

- Final Volume: Carefully add D₂O dropwise to the calibration mark. Invert the flask several times to ensure complete mixing.
- Storage: Transfer the solution to a clearly labeled, sealed storage vessel, and purge the headspace with inert gas before final sealing.

Protocol 2: Characterization by ATR-FTIR Spectroscopy

Causality: This non-destructive technique provides rapid confirmation of the compound's identity by probing its vibrational modes. The comparison to the non-deuterated analog provides a self-validating system, as the isotopic shift is a predictable physical phenomenon.

- Instrument Setup: Ensure the ATR-FTIR spectrometer is operational. Record a background spectrum of the clean, dry ATR crystal.
- Sample Application: In a fume hood, place a single, small drop of **Hydrazine-d4 monodeuterate** onto the center of the ATR crystal.
- Spectrum Acquisition: Acquire the sample spectrum. Typically, 16-32 scans at a resolution of 4 cm⁻¹ are sufficient.
- Data Analysis:
 - Process the spectrum (e.g., baseline correction).
 - Identify the strong, broad absorption band in the 2250-2750 cm⁻¹ region, characteristic of N-D stretching.
 - Confirm the absence or significant attenuation of any broad absorption bands in the 3000-3700 cm⁻¹ region, where N-H stretches would occur.
- Cleaning: Following institutional safety procedures, carefully clean the ATR crystal with an appropriate solvent (e.g., isopropanol), ensuring all hazardous material is removed and disposed of correctly.

Conclusion

Hydrazine-d4 monodeuterate is a specialized chemical with a unique set of physical properties defined by its fully deuterated structure. Its increased density and characteristic spectroscopic shifts make it an indispensable tool for researchers in drug development and materials science. However, its utility is matched by its significant hazards. A thorough understanding of its properties, combined with stringent adherence to safety protocols, is essential for its successful and safe application in a research setting.

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